

A Technical Guide to the Storage and Handling of 1-Bromononane-d4

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Compound of Interest

Compound Name: 1-Bromononane-d4

Cat. No.: B12390600

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the recommended practices for the safe storage and handling of **1-Bromononane-d4**. Adherence to these guidelines is crucial to maintain the chemical integrity of the compound and to ensure the safety of laboratory personnel. The information presented is a synthesis of available safety data sheets and chemical properties for deuterated and non-deuterated 1-Bromononane.

Core Data Summary

The following tables summarize the key quantitative data for **1-Bromononane-d4** and its non-deuterated analog.

Table 1: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	$C_9H_{15}D_4Br$	ChemBK[1]
Molar Mass	211.18 g/mol	ChemBK[1]
Boiling Point	201 °C (lit.)	ChemBK[1]
Density	1.11 g/mL at 25 °C (lit.)	ChemBK[1]
Flash Point	90 °C / 194 °F	Fisher Scientific[2]
Appearance	Colorless liquid	Guidechem
Solubility	Insoluble in water	Guidechem

Table 2: Storage and Handling Recommendations

Parameter	Recommendation	Rationale
Storage Temperature	Store in a cool, dry place.	To prevent thermal decomposition.
Storage Area	Well-ventilated area away from incompatible substances.	To avoid hazardous reactions and ensure proper ventilation.
Container	Tightly closed original supplier container.	To prevent contamination and leakage.
Incompatible Substances	Strong bases, strong oxidizing agents.	To prevent vigorous or explosive reactions.
Hazardous Decomposition	Carbon monoxide, carbon dioxide, hydrogen bromide.	Formed upon combustion or thermal decomposition.

Experimental Protocols: Safe Handling Procedures

The following protocols are designed to minimize risk during the handling of **1-Bromononane-d4**.

Personal Protective Equipment (PPE)

Before handling **1-Bromononane-d4**, all personnel must be equipped with the following PPE:

- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.
- Skin Protection: Wear appropriate protective gloves to prevent skin exposure.
- Body Protection: Wear appropriate protective clothing to prevent skin exposure.
- Respiratory Protection: A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed whenever workplace conditions warrant a respirator's use.

Engineering Controls

- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.
- Ensure that eyewash stations and safety showers are in close proximity to the workstation.
- Use explosion-proof electrical, ventilating, and lighting equipment.

General Handling Procedures

- Avoid contact with eyes, skin, and clothing.
- Wash hands thoroughly after handling.
- Keep away from heat, sparks, and open flames.
- Store in a tightly closed container.
- Avoid ingestion and inhalation.

Accidental Release Measures

- Immediately absorb any spills with an inert material, such as dry sand or earth.
- Place the absorbed material into a chemical waste container.

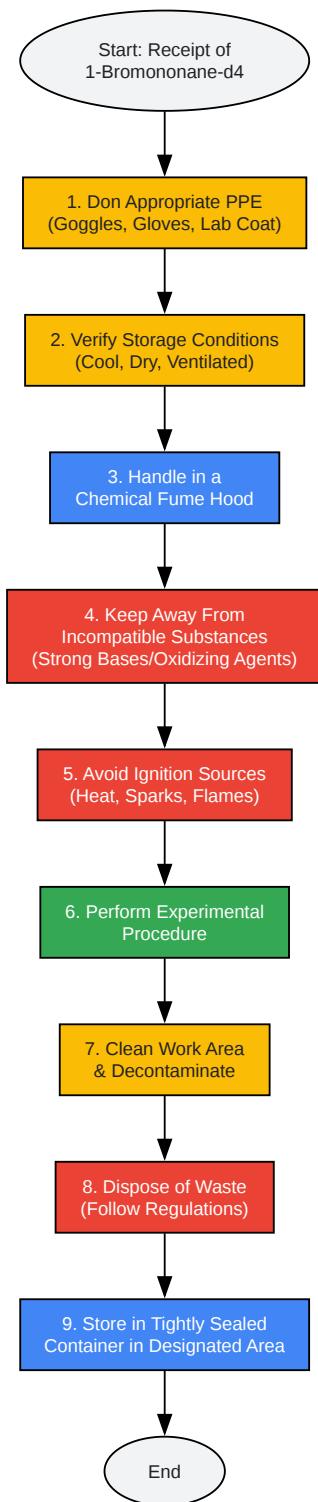
- Remove all sources of ignition and use spark-proof tools.
- Ensure adequate ventilation in the affected area.

Disposal

- Dispose of waste in accordance with all applicable federal, state, and local regulations.
- Contaminated containers should be treated as hazardous waste.

Logical Workflow for Safe Handling and Storage

The following diagram illustrates the logical workflow for the safe handling and storage of **1-Bromononane-d4**.



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Caption: Workflow for the safe handling and storage of **1-Bromononane-d4**.

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References

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